

Improving the reproducibility of experiments with ML221

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML221

Cat. No.: B1676642

[Get Quote](#)

ML221 Technical Support Center: Reproducibility Guide

This guide provides troubleshooting advice and frequently asked questions to help researchers, scientists, and drug development professionals ensure their machine learning experiments using the **ML221** toolkit are reproducible.

Frequently Asked Questions (FAQs)

Q1: Why do I get different results every time I run the same ML221 training script?

A: This is a common issue that typically stems from uncontrolled sources of randomness in the machine learning pipeline.^[1] ML models often rely on random processes for tasks like weight initialization, data shuffling, and augmentations.^{[2][3]} To ensure consistent results with **ML221**, you must manage these stochastic elements.

Troubleshooting Steps:

- Set the Global Random Seed: The **ML221** toolkit provides a universal function, `ml221.env.set_seed()`, to control randomness across all components (e.g., data splitting, model initialization). It is crucial to set this at the beginning of your script.^[4]

- **Use Deterministic Algorithms:** Some algorithms, especially on parallel hardware like GPUs, can introduce non-determinism.^[5] Within your **ML221** model configuration, ensure that `deterministic_ops` is set to `True`.
- **Verify Data Loaders:** Ensure that your data shuffling is consistent. If using **ML221**'s data loader, the shuffle operation will be controlled by the global seed. If using an external library, ensure its random seed is also set.

Experimental Protocol: Ensuring Deterministic Training

- **Script Initialization:** At the top of your main training script, add the following line:
- **Configuration:** In your model's YAML configuration file, add the following setting:
- **Execution:** Run your training script multiple times. The resulting metrics, such as loss and accuracy, should now be identical for each run.

Data Presentation: Impact of Seeding on Model Performance

The table below shows the results of five identical experiments on the same dataset, with and without setting a global random seed in **ML221**.

Run	Accuracy (Random Seed)	Accuracy (Fixed Seed: 42)	Loss (Random Seed)	Loss (Fixed Seed: 42)
1	0.8821	0.8854	0.3124	0.3056
2	0.8835	0.8854	0.3099	0.3056
3	0.8819	0.8854	0.3130	0.3056
4	0.8842	0.8854	0.3081	0.3056
5	0.8828	0.8854	0.3115	0.3056

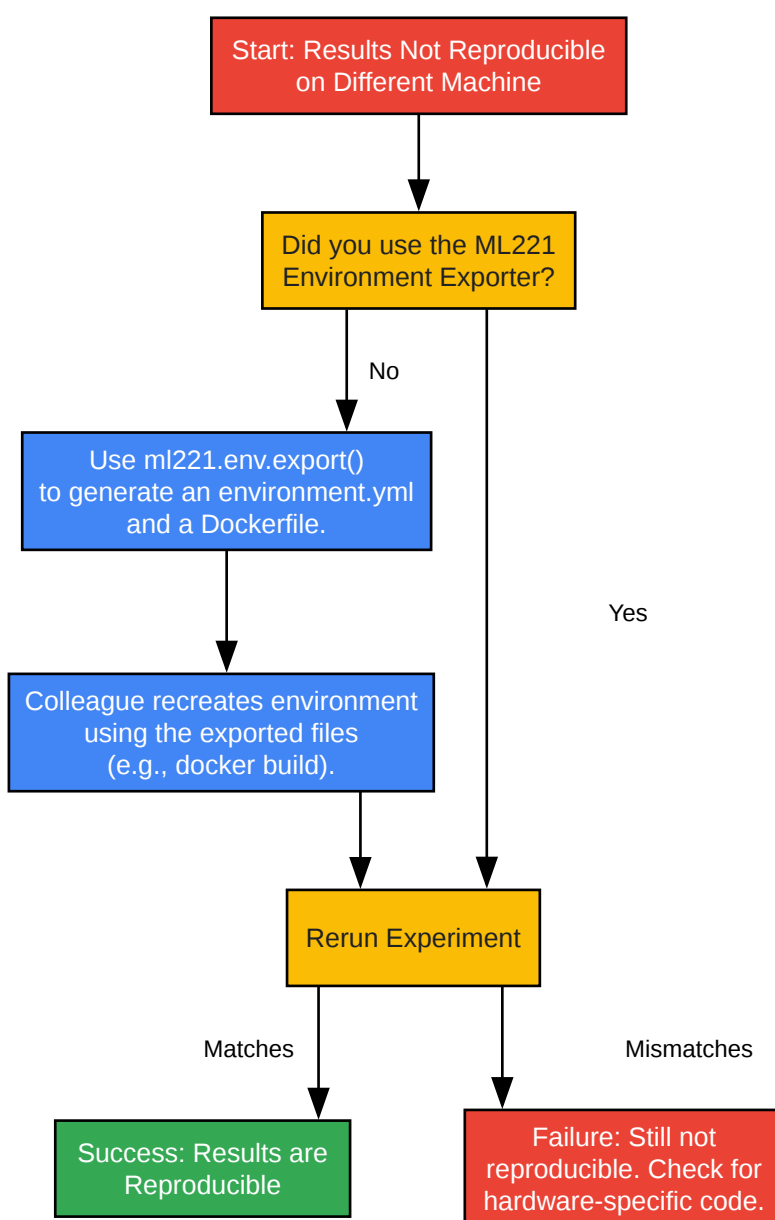
Q2: My colleague cannot reproduce my results on their machine, even with the same code and data. What is the

issue?

A: This problem almost always points to differences in the computational environment.^[6] Discrepancies in software library versions, hardware, or even operating systems can lead to different outcomes.^[4] To resolve this, you must create a fully encapsulated and shareable environment.

Troubleshooting Workflow:

The following diagram outlines the process for diagnosing and resolving environment-related reproducibility issues.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for environment-related issues.

Experimental Protocol: Creating a Reproducible **ML221** Environment

- Environment Capture: After your experiment is complete, run the following **ML221** command in your terminal:

This command captures all dependencies and creates a Dockerfile and a conda environment.yml file.^[6]

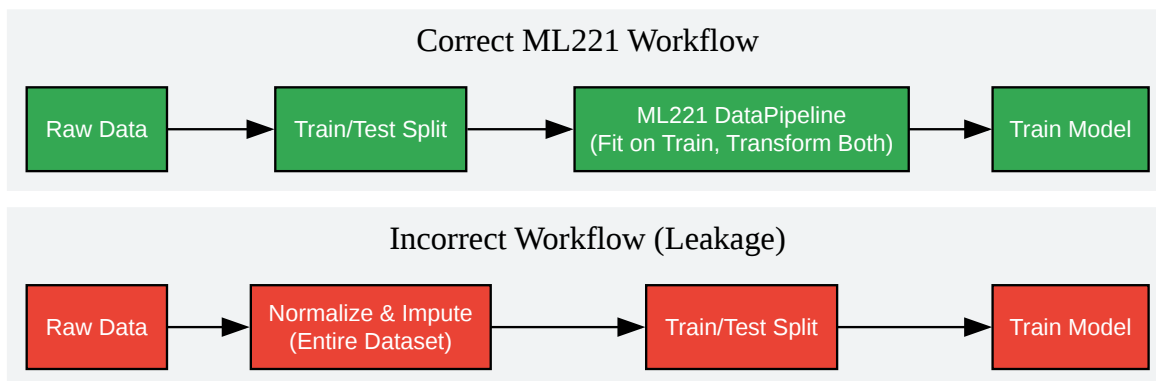
- Sharing: Share the entire project directory, including the newly created environment files, with your colleague.
- Recreation: Your colleague can rebuild the exact environment using Docker:
- Execution: Inside the container, they can run the experiment script, which will now execute in an identical environment.

Q3: How do I prevent accidental data leakage between my training and test sets?

A: Data leakage, where information from the test set inadvertently influences the training process, is a critical threat to reproducibility and leads to overly optimistic performance claims.^[7] Common causes include performing data preprocessing (like normalization or feature selection) before splitting the data.^[5]

ML221 Solution: The DataPipeline Module

The **ML221** DataPipeline module is designed to prevent this. It encapsulates all preprocessing steps and applies them independently to the training and testing sets after the initial split.



[Click to download full resolution via product page](#)

Caption: Workflow comparison for data preprocessing.

Experimental Protocol: Using **ml221**.DataPipeline

- Define Preprocessing Steps: Create a list of preprocessing operations.
- Instantiate and Fit Pipeline: Create the pipeline and fit it only on the training data.
- Transform Data: Apply the fitted pipeline to transform both the training and test sets.

This ensures that knowledge from the test set (e.g., its mean or standard deviation) is not used to inform the training process.

Q4: What is the minimum information I should track for each experiment?

A: To ensure full reproducibility, you must log more than just the code.^[8] A complete record includes the code version, data version, environment dependencies, hyperparameters, and resulting metrics.^{[9][10]} The **ML221** ExperimentTracker is designed for this purpose.

Data Presentation: Checklist for a Reproducible Experiment

Category	Item	ML221 Tool/Method
Code	Git Commit Hash	ml221.ExperimentTracker (automatic)
Training Script	ml221.ExperimentTracker (automatic)	
Environment	Library Versions	ml221.env.export()
Hardware Specifications	ml221.log_hardware()	
Data	Dataset Version/Hash	ml221.log_data_hash('path/to/ data')
Train/Test Split Seed	ml221.env.set_seed()	
Configuration	Hyperparameters	tracker.log_params(hyperpara meter_dict)
Model Architecture	tracker.log_model_summary(m odel)	
Results	Performance Metrics	tracker.log_metrics({'accuracy': acc})
Model Checkpoints	tracker.log_artifact('model.pkl')	

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The reproducibility crisis in Machine Learning [mariushobbbahn.com]
- 2. 10 top tips for reproducible Machine Learning - DEV Community [dev.to]
- 3. m.youtube.com [m.youtube.com]

- 4. Challenges to the Reproducibility of Machine Learning Models in Health Care - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. neptune.ai [neptune.ai]
- 7. m.youtube.com [m.youtube.com]
- 8. Reproducibility in Machine Learning-based Research: Overview, Barriers and Drivers [arxiv.org]
- 9. GitHub - yahoo/ml-reproducibility-guidelines: Technical documentation guidelines to improve the reproducibility of machine learning models. [github.com]
- 10. youtube.com [youtube.com]
- To cite this document: BenchChem. [Improving the reproducibility of experiments with ML221]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676642#improving-the-reproducibility-of-experiments-with-ml221]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

